

Hexaboron Dizinc Undecaoxide: Applications in Catalysis and Synergistic Flame Retardancy

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Compound of Interest

Compound Name: *Hexaboron dizinc undecaoxide*

Cat. No.: B077386

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Introduction

Hexaboron dizinc undecaoxide ($Zn_2B_6O_{11}$), a notable member of the zinc borate family, is a multifunctional inorganic compound. While its primary industrial application lies in flame retardancy, its chemical properties allow it to participate in and influence chemical reactions in a manner that can be described as catalytic, particularly within the context of polymer chemistry and thermal decomposition. This document provides an overview of the scientifically recognized applications of **hexaboron dizinc undecaoxide**, with a special focus on its synergistic and catalytic functions in flame retardant systems. While traditional catalytic applications in synthetic chemistry are not widely reported, its role in promoting specific chemical pathways during combustion is a key area of research and application.

Primary Application: Flame Retardancy

Hexaboron dizinc undecaoxide is extensively used as a flame retardant in a variety of materials, including plastics, textiles, and coatings.^{[1][2][3]} Its efficacy stems from its ability to act as a char-promoting agent, smoke suppressant, and afterglow suppressant.^{[1][4]}

Catalytic and Synergistic Role in Flame Retardancy

In halogen-containing polymer systems, **hexaboron dizinc undecaoxide** exhibits a significant synergistic effect, particularly with antimony trioxide.^{[2][3]} This synergy is rooted in its ability to

catalytically influence the decomposition of the polymer and the action of the halogenated flame retardants.

The mechanism involves the following key steps:

- Catalysis of Halogen Release: During combustion, **hexaboron dizinc undecaoxide** catalyzes the release of halogens from the polymer matrix.[1][2]
- Formation of Zinc Halides and Oxyhalides: The zinc component of the compound reacts with the released halogens to form zinc halides and oxyhalides.[1][2] These compounds are volatile and act as radical scavengers in the gas phase, interrupting the combustion cycle.
- Char Formation: **Hexaboron dizinc undecaoxide** promotes the formation of a stable, insulating char layer on the polymer surface.[1] This char acts as a physical barrier, limiting the supply of fuel to the flame and shielding the underlying material from heat.
- Glassy Layer Formation: At elevated temperatures, the borate component forms a protective glassy layer, further enhancing the integrity of the char.[1]

This catalytic and synergistic activity allows for a reduction in the amount of primary flame retardant needed, which can be advantageous for the mechanical properties and cost of the final material.

Synthesis of Hexaboron Dizinc Undecaoxide

The synthesis of zinc borates, including **hexaboron dizinc undecaoxide**, can be achieved through various methods, with the wet chemical method being common. The properties of the final product, such as particle size and morphology, can be controlled by adjusting reaction parameters.

| Parameter | Description | Reference |
|-----------------|---|-----------|
| Reactants | Sodium tetraborate decahydrate ($\text{Na}_2\text{B}_4\text{O}_7\cdot10\text{H}_2\text{O}$) and Zinc sulfate heptahydrate ($\text{ZnSO}_4\cdot7\text{H}_2\text{O}$) | [5] |
| Modifying Agent | Oleic acid (for surface modification and hydrophobicity) | [5] |
| Method | In-situ aqueous solution | [5] |
| Product | Hydrophobic nanodiscs of $\text{Zn}_2\text{B}_6\text{O}_{11}\cdot3\text{H}_2\text{O}$ | [5] |

A study on the synthesis of a hydrated form of **hexaboron dizinc undecaoxide** ($\text{Zn}_2\text{B}_6\text{O}_{11}\cdot7\text{H}_2\text{O}$) was conducted at room temperature using sodium tetraborate decahydrate ($\text{Na}_2\text{B}_4\text{O}_7\cdot10\text{H}_2\text{O}$), zinc sulfate heptahydrate ($\text{ZnSO}_4\cdot7\text{H}_2\text{O}$), and boric acid (H_3BO_3) as raw materials.[6] The addition of boric acid was found to be beneficial for achieving a uniform morphology of the product.[6]

Experimental Protocols

This protocol is based on the wet chemical method described for the synthesis of surfactant-modified zinc borate.[5]

Materials:

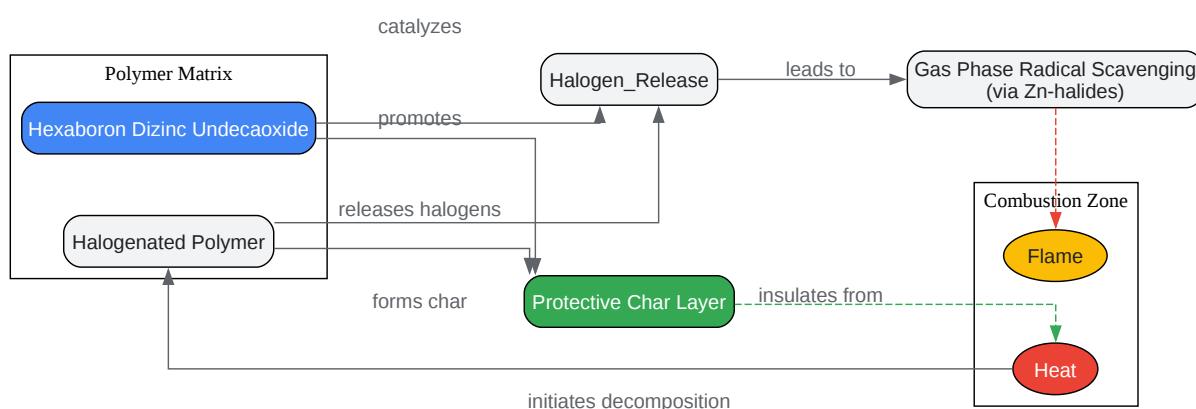
- Sodium tetraborate decahydrate ($\text{Na}_2\text{B}_4\text{O}_7\cdot10\text{H}_2\text{O}$)
- Zinc sulfate heptahydrate ($\text{ZnSO}_4\cdot7\text{H}_2\text{O}$)
- Oleic acid
- Deionized water

Procedure:

- Prepare aqueous solutions of sodium tetraborate decahydrate and zinc sulfate heptahydrate.
- In a reaction vessel, mix the sodium tetraborate solution with oleic acid.
- Slowly add the zinc sulfate solution to the mixture under constant stirring.
- Allow the reaction to proceed to form a precipitate.
- Filter the precipitate, wash with deionized water to remove unreacted precursors and byproducts.
- Dry the resulting product, which consists of hydrophobic **hexaboron dizinc undecaoxide** nanodiscs.

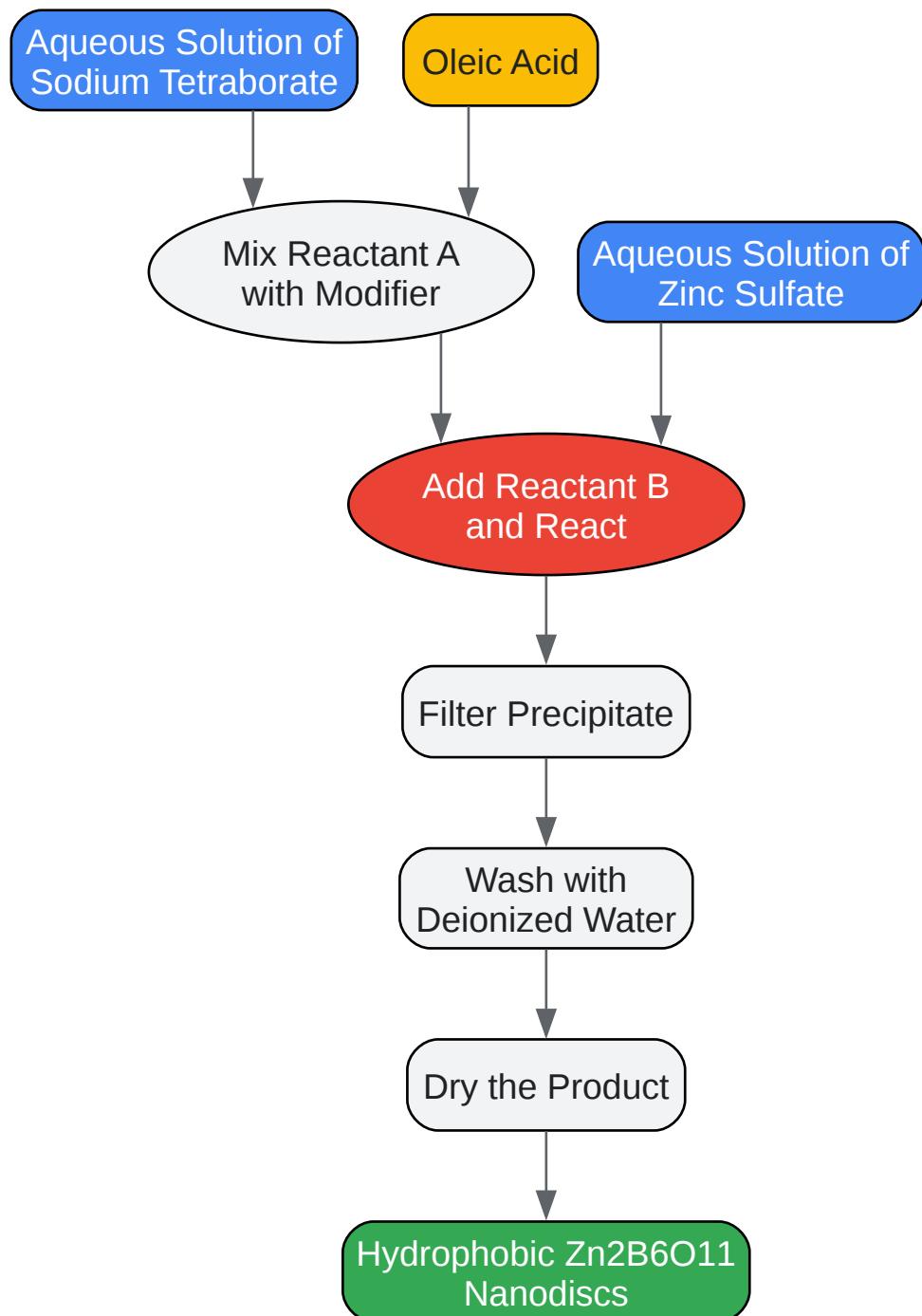
Characterization: The synthesized product can be characterized using X-ray diffraction (XRD) for phase identification, scanning electron microscopy (SEM) for morphology, and Fourier-transform infrared spectroscopy (FTIR) to confirm the presence of the borate structure and the organic modifier.[5]

Visualizations



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Caption: Synergistic catalytic cycle of **hexaboron dizinc undecaoxide** in flame retardancy.

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